

how to confirm Las17 interaction with binding partners

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Compound of Interest

Compound Name: LAS17

Cat. No.: B10831071

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Technical Support Center: Las17 Interactome

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers investigating the protein-protein interactions of **Las17**, a key regulator of actin polymerization in yeast.

Frequently Asked Questions (FAQs)

Q1: What are the primary methods to confirm a suspected interaction between my protein of interest and **Las17**?

A1: Several robust methods are commonly used to validate protein-protein interactions with **Las17**. The most prevalent include:

- Yeast Two-Hybrid (Y2H) Assay: An in vivo technique to detect interactions within the yeast nucleus.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Co-Immunoprecipitation (Co-IP): An in vivo method to pull down a target protein (**Las17**) and its binding partners from a cell lysate.

- **GST Pull-Down Assay:** An in vitro technique using a GST-tagged "bait" protein to capture interacting "prey" proteins.
- **Surface Plasmon Resonance (SPR):** An in vitro method for quantifying the binding affinity, kinetics (association and dissociation rates), and specificity of an interaction in real-time.
- **Fluorescence Polarization/Anisotropy:** A solution-based in vitro technique to measure binding affinity, particularly useful for interactions involving small molecules or peptides.

Q2: I have identified a potential **Las17**-interacting protein using a Yeast Two-Hybrid screen. What should be my next step?

A2: A positive result from a Y2H screen is a strong indication of a potential interaction, but it should always be validated by an orthogonal method, preferably an in vitro assay, to confirm a direct interaction. A GST pull-down assay is an excellent next step to determine if the two proteins physically interact. Following that, Co-IP from yeast cell lysates can confirm that the interaction occurs in a more physiological context.

Q3: Are there known domains of **Las17** that are involved in protein interactions?

A3: Yes, **Las17** has several domains known to mediate interactions. The proline-rich region (PRD) is a major hub for interactions, binding to proteins containing SH3 (Src homology 3) domains, such as Sla1, Bbc1, Bzz1, Lsb1, and Lsb2. **Las17** also contains a C-terminal WCA (WH2, Central, Acidic) domain that binds to G-actin and the Arp2/3 complex to stimulate actin assembly.

Troubleshooting Guides

Co-Immunoprecipitation (Co-IP) with **Las17**

Issue 1: I can't detect the binding partner of **Las17** in my Co-IP eluate, although the **Las17** immunoprecipitation worked.

- **Possible Cause 1: Weak or Transient Interaction.** The interaction between **Las17** and its partner may be weak or transient, dissociating during the lysis or washing steps.
 - **Troubleshooting Tip:** Use a gentler lysis buffer with lower salt and non-ionic detergent concentrations. Reduce the number and stringency of wash steps. Consider in vivo cross-

linking to stabilize the interaction before cell lysis.

- Possible Cause 2: Incorrect Lysis Buffer. The chosen lysis buffer may be too harsh, denaturing the proteins and disrupting the interaction.
 - Troubleshooting Tip: Avoid strong ionic detergents like SDS. RIPA buffer can also disrupt some interactions. A buffer containing NP-40 or Triton X-100 is often a good starting point.
- Possible Cause 3: Low Abundance of the Binding Partner. The interacting protein may be expressed at very low levels in the cell.
 - Troubleshooting Tip: Increase the amount of starting cell lysate. You can also try to overexpress the binding partner to increase its cellular concentration.

Issue 2: High background of non-specific proteins in my Co-IP.

- Possible Cause 1: Insufficient Washing. Inadequate washing can leave non-specifically bound proteins in the eluate.
 - Troubleshooting Tip: Increase the number of wash steps (typically 3-5 times). You can also try slightly increasing the detergent concentration in the wash buffer.
- Possible Cause 2: Non-specific Binding to Beads. Proteins can non-specifically adhere to the agarose or magnetic beads.
 - Troubleshooting Tip: Pre-clear the lysate by incubating it with beads alone before adding the antibody. This will remove proteins that bind non-specifically to the beads. Blocking the beads with BSA can also reduce non-specific binding.

Yeast Two-Hybrid (Y2H) with Las17

Issue 1: High number of false positives in my Y2H screen.

- Possible Cause 1: "Sticky" Bait Protein. The **Las17** "bait" construct may be non-specifically activating the reporter genes on its own.
 - Troubleshooting Tip: Perform a control experiment by transforming the yeast with the **Las17** bait plasmid alone. If there is reporter gene activation, the bait is likely auto-

activating. You may need to use a different fragment of **Las17** as the bait.

- Possible Cause 2: Indirect Interactions. The observed interaction may be mediated by a third yeast protein.
 - Troubleshooting Tip: Validate positive hits using an in vitro method like a GST pull-down assay, which uses purified proteins and eliminates the possibility of a bridging protein.

Issue 2: No interaction detected with a known **Las17** binding partner (false negative).

- Possible Cause 1: Incorrect Protein Folding. The fusion of the GAL4 domain to **Las17** or its partner may cause misfolding and mask the interaction interface.
 - Troubleshooting Tip: Try creating N-terminal and C-terminal fusions for both **Las17** and its partner to see if a different orientation allows for proper folding and interaction.
- Possible Cause 2: Post-translational Modifications. The interaction may depend on post-translational modifications that do not occur correctly in yeast.
 - Troubleshooting Tip: If you suspect this is the case, Co-IP from the native organism or a mammalian cell line might be a better approach to confirm the interaction.

Quantitative Data Summary

Interacting Partner	Technique	Affinity (K _d)	Reference
Lsb1	Surface Plasmon Resonance	30 nM	
Lsb2	Surface Plasmon Resonance	79 nM	
Lsb1 SH3 domain	Surface Plasmon Resonance	792 nM	
Lsb2 SH3 domain	Surface Plasmon Resonance	730 nM	
G-actin (P8-12 fragment)	Fluorescence Polarization	0.30 ± 0.03 μM	
G-actin (WH2 motif)	Fluorescence Polarization	0.14 ± 0.01 μM	
Arp2/3 complex	Supernatant Depletion Assay	0.16 μM	
Myo5 CA segment	Supernatant Depletion Assay	0.13 ± 0.04 μM	
Sla1 SH3#1	Biolayer Interferometry	~70 μM (for PP1)	
Sla1 SH3#2	Biolayer Interferometry	~160 μM (for PP2)	
Sla1 SH3#3	Biolayer Interferometry	~190 μM (for PP3)	
Actin monomers (300-422 fragment)	Microscale Thermophoresis	24 nM	

Experimental Protocols

Detailed Protocol for Co-Immunoprecipitation (Co-IP)

- Cell Lysis:

- Harvest yeast cells expressing your proteins of interest.
- Resuspend the cell pellet in a non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100, and protease inhibitors).
- Lyse the cells using glass beads and vortexing, or by cryogenic grinding. Keep the samples on ice throughout the process.
- Centrifuge the lysate at high speed (e.g., 14,000 x g) for 15 minutes at 4°C to pellet cell debris.
- Collect the supernatant, which contains the soluble proteins.
- Pre-clearing the Lysate:
 - Add protein A/G agarose or magnetic beads to the cell lysate.
 - Incubate for 1 hour at 4°C with gentle rotation.
 - Centrifuge to pellet the beads and transfer the supernatant to a new tube. This step removes proteins that non-specifically bind to the beads.
- Immunoprecipitation:
 - Add the primary antibody specific for **Las17** to the pre-cleared lysate.
 - Incubate for 2-4 hours or overnight at 4°C with gentle rotation to allow the antibody to bind to **Las17**.
 - Add fresh protein A/G beads to the lysate and incubate for another 1-2 hours at 4°C to capture the antibody-protein complexes.
- Washing:
 - Pellet the beads by centrifugation and discard the supernatant.
 - Wash the beads 3-5 times with cold lysis buffer or a wash buffer with slightly higher stringency. Each wash should involve resuspending the beads and then pelleting them.

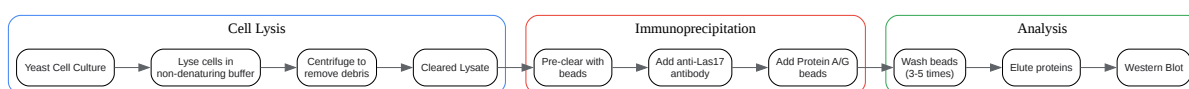
- Elution and Analysis:
 - Elute the proteins from the beads by adding SDS-PAGE sample buffer and boiling for 5-10 minutes.
 - Separate the eluted proteins by SDS-PAGE.
 - Analyze the proteins by Western blotting using antibodies against **Las17** and its suspected binding partner.

Detailed Protocol for GST Pull-Down Assay

- Bait Protein Immobilization:
 - Express and purify your GST-tagged **Las17** fragment (the "bait") from E. coli.
 - Incubate the purified GST-**Las17** with glutathione-sepharose beads for 1-2 hours at 4°C to immobilize the bait protein.
 - Wash the beads several times with a binding buffer (e.g., PBS with 0.1% Triton X-100) to remove unbound bait protein.
- Interaction Step:
 - Prepare a cell lysate containing the "prey" protein or use a purified prey protein.
 - Add the prey protein solution to the beads with the immobilized GST-**Las17**.
 - Incubate for 2-4 hours at 4°C with gentle rotation to allow the interaction to occur.
 - As a negative control, incubate the prey protein with beads bound only to GST.
- Washing:
 - Wash the beads 3-5 times with binding buffer to remove non-specifically bound proteins.
- Elution and Analysis:

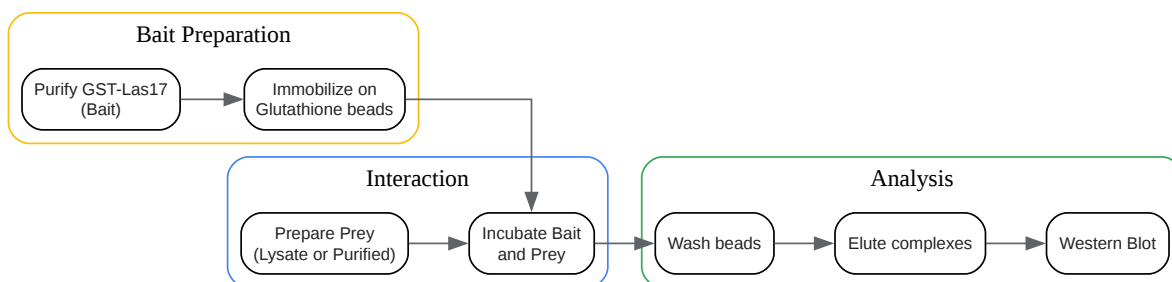
- Elute the protein complexes from the beads by adding a solution of reduced glutathione or by boiling in SDS-PAGE sample buffer.
- Analyze the eluted proteins by SDS-PAGE and Western blotting using an antibody specific for the prey protein.

Visualizations



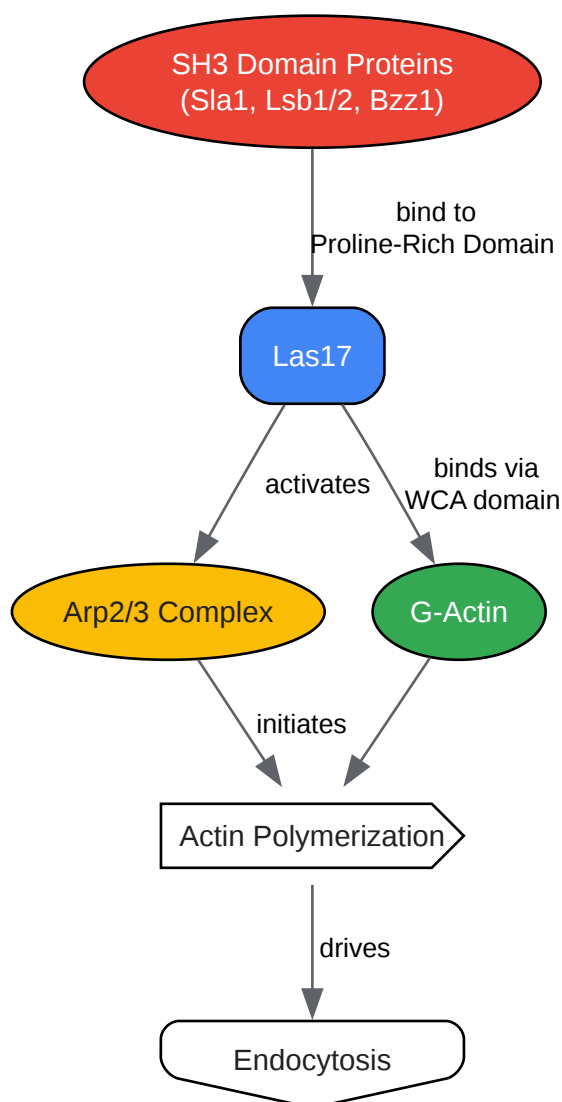
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Caption: Workflow for Co-Immunoprecipitation.



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Caption: Workflow for GST Pull-Down Assay.



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Caption: Simplified **Las17** Signaling Pathway.

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